

# A Technical Guide to Procuring and Utilizing Certified Europium-152 Reference Standards

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## Compound of Interest

Compound Name: **Europium-152**

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This in-depth guide provides comprehensive information on the procurement and application of certified **Europium-152** (Eu-152) reference standards. Eu-152 is a long-lived radionuclide (half-life of approximately 13.5 years) that is an indispensable tool for the calibration of gamma-ray spectrometers, which are critical instruments in nuclear medicine, radiopharmaceutical development, and environmental monitoring.<sup>[1]</sup> Its complex gamma-ray spectrum, with multiple, well-characterized photopeaks over a wide energy range (from 121 keV to 1408 keV), makes it an ideal standard for both energy and efficiency calibrations.

## Procuring Certified Eu-152 Reference Standards: Key Considerations

The procurement of a certified Eu-152 reference standard is a critical first step in ensuring the accuracy and reliability of gamma spectrometry measurements. The certification provides traceability to national and international standards, guaranteeing the stated activity and emission probabilities of the radionuclide.

Key factors to consider when selecting a supplier and a specific standard include:

- **Certification and Traceability:** The standard must be certified by a national metrology institute (NMI) such as the National Institute of Standards and Technology (NIST) in the United

States, or by a commercial supplier that can demonstrate traceability to an NMI. This ensures the activity of the standard is known with a low uncertainty.

- Physical Form: Eu-152 standards are available in various physical forms to suit different measurement geometries. Common forms include liquid solutions, point sources, and disk sources.[2][3] Liquid standards offer flexibility for preparing custom geometries, while solid sources are convenient for routine calibrations.
- Activity: The activity of the standard should be appropriate for the detector system and the intended application. High-activity sources can lead to dead-time issues and pulse pile-up, while low-activity sources may require excessively long counting times.
- Uncertainty: The certificate of analysis will specify the uncertainty in the activity of the standard. A lower uncertainty will lead to a more accurate detector calibration.
- Radionuclidian Purity: The certificate should also detail the presence of any radionuclidian impurities. While some impurities like Europium-154 are common, their levels should be low and well-characterized.[4][5][6][7]

## Reputable Suppliers of Certified Eu-152 Reference Standards

Both national metrology institutes and accredited commercial laboratories supply certified Eu-152 reference standards.

- National Institute of Standards and Technology (NIST): NIST provides Standard Reference Materials (SRMs) for Eu-152 in liquid solution form (SRM 4370d).[8] These standards have a low uncertainty and are directly traceable to the primary national standard.
- Commercial Suppliers: Several commercial suppliers offer a wider variety of physical forms and activities. When selecting a commercial supplier, it is crucial to verify their accreditation (e.g., to ISO/IEC 17025) and the traceability of their standards. Some well-known commercial suppliers include:
  - RadQual
  - Direct Scientific

- International Isotopes
- ISO-RAD
- RITVERC JSC

The following table summarizes a selection of commercially available certified Eu-152 reference standards.

Supplier	Product Name/ID	Physical Form	Available Activities	Calibration Uncertainty	Traceability
NIST	SRM 4370d	Liquid Solution (in flame-sealed ampoule)	~18.70 kBq/g	± 0.22 kBq/g (Expanded Uncertainty, k=2)	NIST
RadQual	Eu-152 Rod Source	Rod Source	Varies (e.g., 0.5 µCi)	Typically ± 3% - 5% at 95% confidence level	NIST Traceable
Direct Scientific	E152S	Solid Disk (Plexiglas)	0.1 µCi, 0.5 µCi, 1 µCi	± 20% (uncalibrated) , lower with optional calibration	Varies
International Isotopes, Inc.	Europium- 152 (Eu-152)	Varies (custom specs available)	Varies (mCi, MBq)	Contact for details	Varies
ISO-RAD	Europium- 152 (Eu-152)	Sealed Stainless Steel or Titanium Capsule	0.1 - 5 MBq	-10% to +20%	Varies
RITVERC JSC	152Eu Gamma Radiation Sources	Sealed Stainless Steel or Titanium Capsule	0.1 - 5 MBq	-10% to +20%	Varies

# Experimental Protocols for Gamma Spectrometer Calibration using Eu-152

A properly calibrated gamma-ray spectrometer is essential for the accurate identification and quantification of radionuclides. The calibration process typically involves two main steps: energy calibration and efficiency calibration.

## Energy Calibration

Energy calibration establishes a relationship between the channel number of the multichannel analyzer (MCA) and the corresponding gamma-ray energy.

Methodology:

- **Source Placement:** Place the certified Eu-152 point source at a reproducible distance from the detector. For High-Purity Germanium (HPGe) detectors, this is typically on the central axis of the detector endcap.
- **Data Acquisition:** Acquire a gamma-ray spectrum for a sufficient time to obtain well-defined photopeaks with good statistics (low statistical uncertainty).
- **Peak Identification:** Identify the prominent photopeaks in the spectrum corresponding to the known gamma-ray emissions of Eu-152 (e.g., 121.8 keV, 244.7 keV, 344.3 keV, 778.9 keV, 964.1 keV, 1112.1 keV, and 1408.0 keV).
- **Centroid Determination:** Determine the precise channel number for the centroid of each identified photopeak.
- **Calibration Curve:** Plot the known gamma-ray energies of the Eu-152 photopeaks against their corresponding channel numbers. Perform a linear or polynomial fit to the data to generate the energy calibration function. This function can then be used to determine the energy of unknown gamma rays.<sup>[9]</sup>

## Efficiency Calibration

Efficiency calibration determines the detector's response as a function of gamma-ray energy. The full-energy peak efficiency is the probability that a gamma ray of a specific energy emitted

from the source will be fully absorbed in the detector and registered in the corresponding photopeak.

Methodology:

- **Source Placement:** Use the same geometry as for the energy calibration. It is critical that the calibration geometry is identical to the geometry that will be used for sample measurements.
- **Data Acquisition:** Acquire a gamma-ray spectrum for a time sufficient to achieve a low statistical uncertainty in the net peak areas of the calibration photopeaks.
- **Net Peak Area Determination:** For each prominent Eu-152 photopeak, determine the net peak area by subtracting the background continuum from the gross counts in the peak.
- **Efficiency Calculation:** Calculate the full-energy peak efficiency ( $\epsilon$ ) for each photopeak using the following equation:

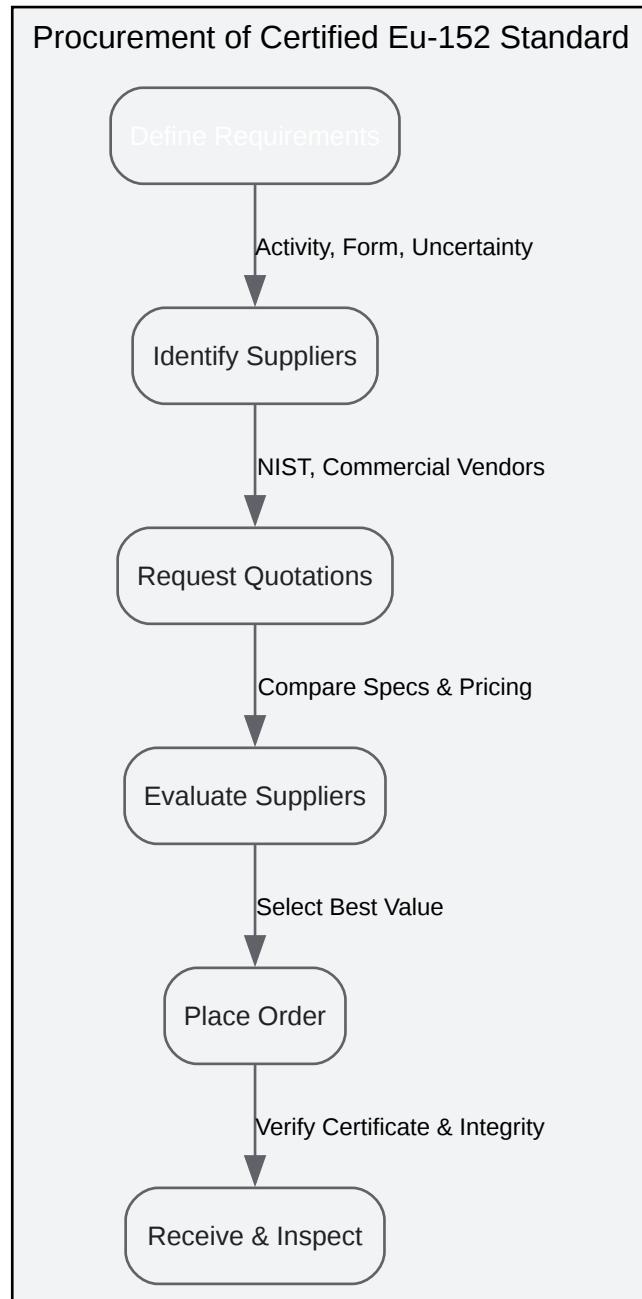
$$\epsilon = N / (A * I_y * t)$$

where:

- $N$  = Net peak area (counts)
- $A$  = Activity of the Eu-152 standard at the time of measurement (Bq), corrected for radioactive decay from the reference date on the certificate.
- $I_y$  = Gamma-ray emission probability (intensity) for the specific energy, as stated on the certificate of analysis.
- $t$  = Acquisition live time (seconds).
- **Efficiency Curve:** Plot the calculated efficiencies against the corresponding gamma-ray energies. Fit the data with a suitable function (e.g., a polynomial or a more complex function that accounts for the physical processes of photon interaction) to generate the efficiency calibration curve. This curve can then be used to determine the activity of unknown radionuclides in a sample with the same geometry.

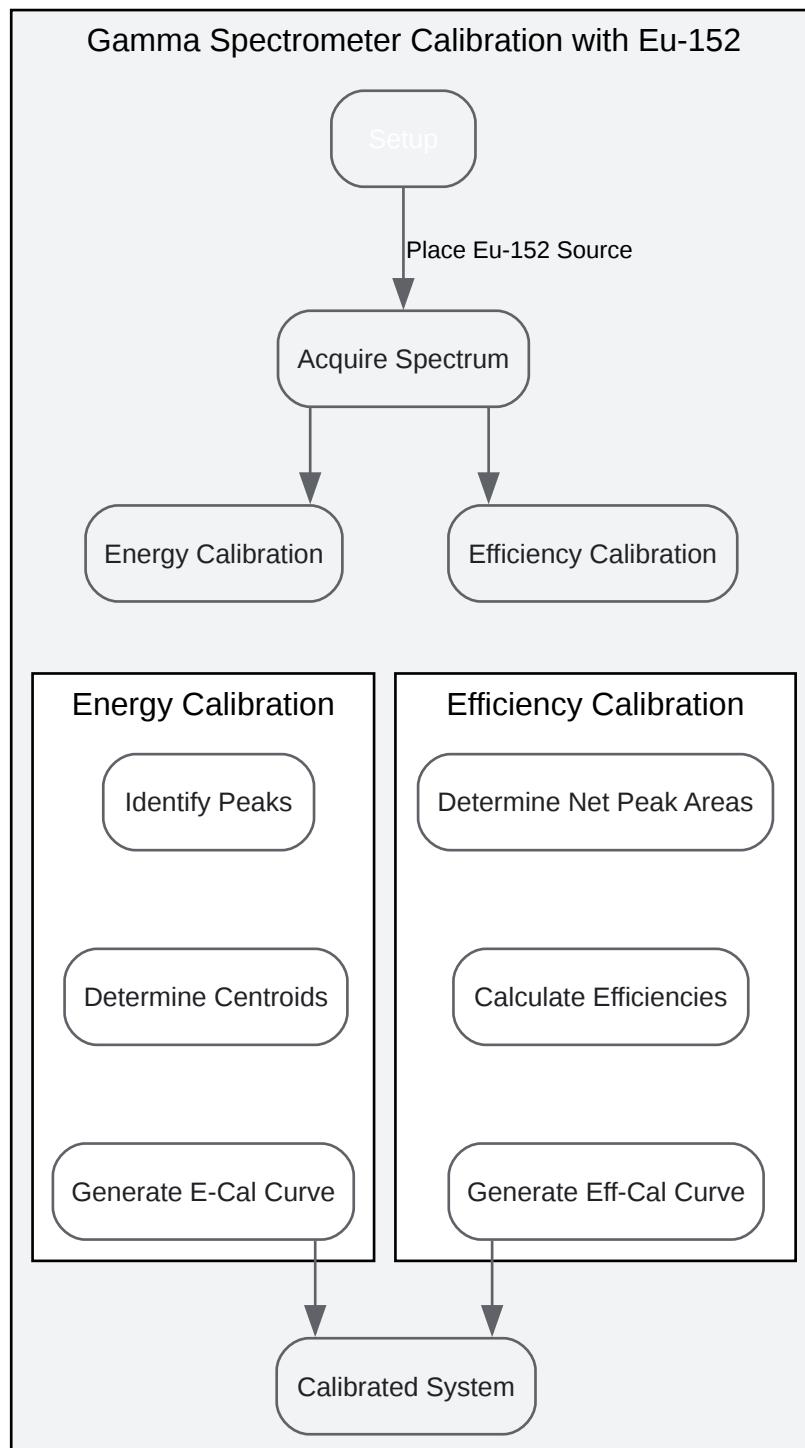
## Visualizing the Process

The following diagrams illustrate the key workflows in procuring and utilizing certified Eu-152 reference standards.



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Caption: A logical workflow for the procurement of a certified **Europium-152** reference standard.



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Caption: Experimental workflow for energy and efficiency calibration of a gamma spectrometer.

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